

A Technical Guide to 2-Chloroanthracene-¹³C₆

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Compound of Interest

Compound Name: 2-Chloroanthracene-¹³C₆

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For: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of 2-Chloroanthracene-¹³C₆, an isotopically labeled form of the chlorinated polycyclic aromatic hydrocarbon, 2-chloroanthracene. The incorporation of six Carbon-13 atoms into its structure makes it an invaluable tool for quantitative analysis and tracer studies in environmental and biomedical research.

Core Properties and Structure

2-Chloroanthracene is a mutagenic compound often formed as a byproduct of water disinfection with chlorine and is considered a halogenated pollutant found in the urban atmosphere.^[1] The ¹³C₆-labeled variant serves as an ideal internal standard for mass spectrometry-based quantification of its unlabeled counterpart.

The structure consists of a standard 2-chloroanthracene backbone where six carbon atoms in one of the terminal aromatic rings are replaced with the ¹³C isotope. Based on its InChI identifier, the labeled positions are C1, C2, C3, C4, C10, and C11.^[1]

Chemical Structure:

Figure 1. Chemical Structure of 2-Chloroanthracene.

Physicochemical and Spectroscopic Data

The following tables summarize key quantitative data for 2-Chloroanthracene-¹³C₆ and its unlabeled analogue. Data for the unlabeled compound are provided for reference, as they are often used to approximate the properties of the labeled version.

Table 1: Physicochemical Properties

Property	Value	Source
Chemical Formula	C₈¹³C₆H₉Cl	[1]
Molecular Weight	218.63 g/mol	[1]
CAS Number	17135-78-3	[1] [2]
Appearance	White to light yellow powder/crystal	
Purity	>98.0% (by GC)	
Melting Point	221-223 °C (unlabeled)	[3] [4] [5]
Boiling Point	~275.35 °C (rough estimate, unlabeled)	[3] [5]
Flash Point	179.2 °C (unlabeled)	[5]
Solubility	Slightly soluble in Chloroform, Dichloromethane, Ethyl Acetate	[5]

| Vapor Pressure | 2.42E-05 mmHg at 25°C (unlabeled) |[\[5\]](#) |

Table 2: Spectroscopic and Analytical Data (for unlabeled 2-Chloroanthracene)

Data Type	Parameters and Key Values	Source
^1H NMR	400 MHz in CDCl_3 . Shifts include: δ 8.387, 8.307, 7.98, 7.97, 7.929, 7.49, 7.47, 7.373 ppm.	[6]
Mass Spectrometry	Molecular Ion (M^+): m/z 212. Base Peak: m/z 212. Isotopic Peaks: m/z 214 (33.4% of base for ^{37}Cl).	[6]

| Kovats Retention Index | 1978.2 (Standard non-polar column) |[2] |

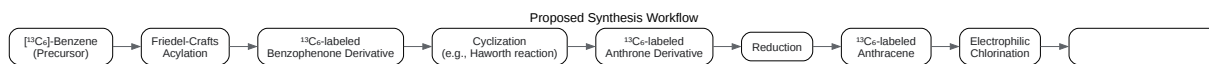
Table 3: Predicted Collision Cross Section (CCS) Data for 2-Chloroanthracene

Adduct	m/z	Predicted CCS ($\text{\AA}^2$)	Source
$[\text{M}+\text{H}]^+$	213.04656	140.6	[7]
$[\text{M}+\text{Na}]^+$	235.02850	152.6	[7]
$[\text{M}-\text{H}]^-$	211.03200	146.6	[7]

| $[\text{M}]^+$ | 212.03873 | 144.2 |[7] |

Synthesis and Experimental Workflows

While a specific synthesis protocol for 2-Chloroanthracene- $^{13}\text{C}_6$ is not publicly documented, a plausible synthetic route can be conceptualized based on established methods for creating ^{13}C -labeled aromatic compounds.[8] The process would likely start with a $^{13}\text{C}_6$ -labeled precursor, such as $^{13}\text{C}_6$ -phenol or $^{13}\text{C}_6$ -benzene, and proceed through several steps to build the anthracene core and introduce the chlorine atom.



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Figure 2. Proposed workflow for the synthesis of 2-Chloroanthracene- $^{13}\text{C}_6$.

Experimental Protocols

The primary application of 2-Chloroanthracene- $^{13}\text{C}_6$ is as a tracer and internal standard. Below are detailed protocols for its use in key applications.

Protocol: Quantitative Analysis by Isotope Dilution Mass Spectrometry (IDMS)

This protocol outlines the use of 2-Chloroanthracene- $^{13}\text{C}_6$ to quantify unlabeled 2-chloroanthracene in an environmental water sample via GC-MS or LC-MS.

- Sample Preparation:
 - Collect a 1 L water sample.
 - Spike the sample with a known amount (e.g., 100 ng) of 2-Chloroanthracene- $^{13}\text{C}_6$ solution as the internal standard.
 - Perform liquid-liquid or solid-phase extraction to isolate and concentrate the analytes.
 - Evaporate the solvent and reconstitute the residue in a small, known volume (e.g., 100 μL) of a suitable solvent like hexane or acetonitrile.
- Instrumental Analysis (GC-MS):
 - Injector: Splitless mode, 280°C.
 - Column: DB-5ms or equivalent (30 m x 0.25 mm x 0.25 μm).

- Oven Program: Start at 80°C, hold for 1 min, ramp to 300°C at 10°C/min, hold for 5 min.
- Mass Spectrometer: Electron Ionization (EI) at 70 eV.
- Detection: Selected Ion Monitoring (SIM) mode.
 - Monitor m/z 212 and 214 for native 2-chloroanthracene.
 - Monitor m/z 218 and 220 for 2-Chloroanthracene-¹³C₆.
- Quantification:
 - Generate a calibration curve using standards containing fixed amounts of the ¹³C₆-labeled internal standard and varying concentrations of the native compound.
 - Calculate the concentration of native 2-chloroanthracene in the sample by comparing the peak area ratio of the native analyte to the internal standard against the calibration curve.

Protocol: Tracer Study using Mass Spectrometry Imaging (MSI)

This protocol, adapted from methodologies for other ¹³C₆-labeled tracers, describes how to investigate the distribution of 2-chloroanthracene in biological tissue.[\[9\]](#)

- Dosing and Tissue Collection:
 - Administer a solution of 2-Chloroanthracene-¹³C₆ to a research animal model.
 - At predetermined time points, euthanize the animal and harvest target tissues (e.g., liver, adipose tissue).
 - Immediately snap-freeze the tissues in liquid nitrogen to halt metabolic activity.
- Cryosectioning and Sample Preparation:
 - Section the frozen tissue at a thickness of 10-12 μm using a cryostat.
 - Thaw-mount the sections onto indium tin oxide (ITO) coated glass slides suitable for MSI.

- Matrix Application:
 - Use an automated sprayer (e.g., HTX M5 Sprayer) to apply a matrix solution. A common matrix for similar compounds is 2,5-dihydroxybenzoic acid (DHB) at 30 mg/mL in 70% methanol/water with 0.2% TFA.[\[9\]](#)
 - Apply the matrix in multiple layers at an elevated temperature (e.g., 85°C) to form a fine, homogenous crystal layer.[\[9\]](#)
- MALDI-FTICR MSI Analysis:
 - Instrument: MALDI-FTICR mass spectrometer.
 - Mode: Positive ionization.
 - Mass Range: m/z 100-1200.
 - Spatial Resolution: Set raster width to 50-75 μm .[\[9\]](#)
 - Laser: Operate at a frequency and power optimized for analyte detection with minimal fragmentation.
- Data Analysis:
 - Generate ion intensity maps for the m/z corresponding to the parent 2-Chloroanthracene- $^{13}\text{C}_6$ and any potential $^{13}\text{C}_6$ -labeled metabolites.
 - Correlate the ion distributions with histological features of the tissue section to determine the precise localization of the compound and its metabolites.

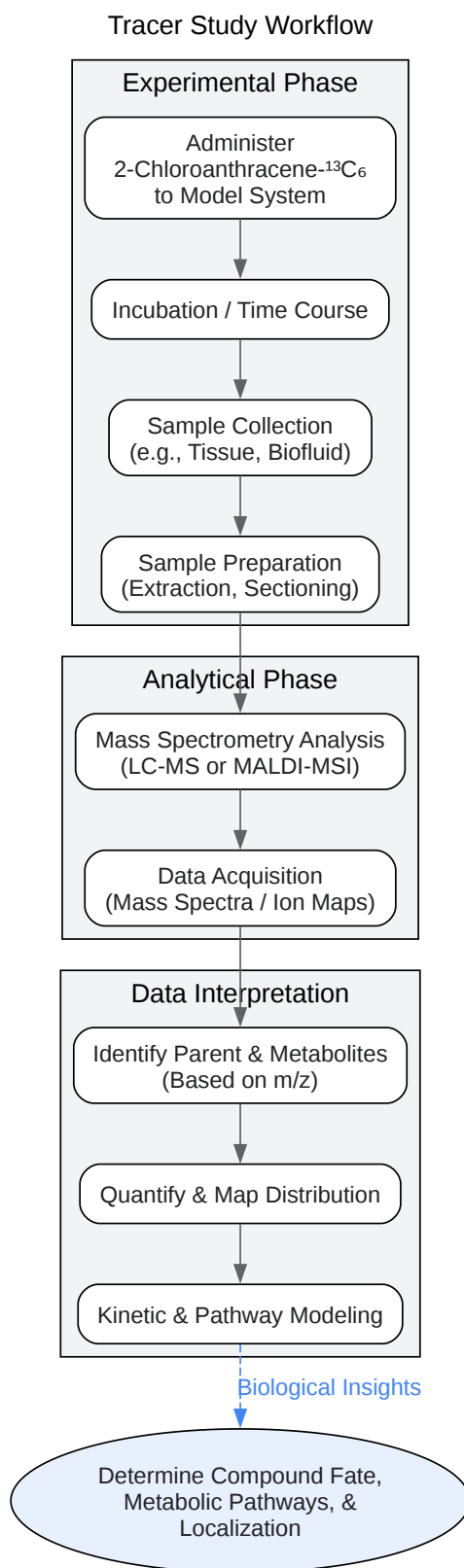
Research Applications and Workflows

The unique properties of 2-Chloroanthracene- $^{13}\text{C}_6$ define its utility in advanced research settings.

- Environmental Monitoring: As a robust internal standard, it enables the precise and accurate quantification of 2-chloroanthracene contamination in air, water, and soil samples.[\[1\]](#)

- Toxicology and Pharmacokinetics: It can be used as a tracer to study the absorption, distribution, metabolism, and excretion (ADME) of 2-chloroanthracene in biological systems.
[9]
- Metabolomics: The stable isotope label allows for the unambiguous identification of metabolic products, as metabolites will retain the six ^{13}C atoms, creating a distinct isotopic signature in mass spectrometry analysis.[8]

The logical workflow for a typical tracer study is depicted below.



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Figure 3. Logical workflow for a tracer study using ¹³C-labeled compounds.

Safety and Handling

2-Chloroanthracene is classified as an irritant. Users should exercise caution and adhere to standard laboratory safety protocols.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- Precautionary Measures:
 - P264: Wash skin thoroughly after handling.
 - P280: Wear protective gloves/eye protection/face protection.
 - P302 + P352: IF ON SKIN: Wash with plenty of water.
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - S24/25: Avoid contact with skin and eyes.[5]

This product is intended for laboratory research use only.[1]

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References

- 1. 2-Chloroanthracene-13C6 | CymitQuimica [cymitquimica.com]
- 2. 2-Chloroanthracene | C14H9Cl | CID 28308 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Chloroanthracene CAS#: 17135-78-3 [m.chemicalbook.com]
- 4. 2-Chloroanthracene | CAS#:17135-78-3 | Chemsrce [chemsrc.com]
- 5. 2-Chloroanthracene [chembk.com]
- 6. 2-Chloroanthracene(17135-78-3) 1H NMR spectrum [chemicalbook.com]

- 7. PubChemLite - 2-chloroanthracene (C₁₄H₉Cl) [pubchemlite.lcsb.uni.lu]
- 8. Synthesis of [13C₆]-labelled phenethylamine derivatives for drug quantification in biological samples - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Mass spectrometry imaging of L-[ring-13C₆]-labeled phenylalanine and tyrosine kinetics in non-small cell lung carcinoma - PMC [pmc.ncbi.nlm.nih.gov]
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